

# "phase diagram of copper-titanium binary system"

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## Compound of Interest

Compound Name: Copper;titanium

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## An In-depth Technical Guide to the Copper-Titanium Binary System Phase Diagram

For researchers, scientists, and professionals in drug development, a thorough understanding of material properties is crucial. This guide provides a detailed examination of the copper-titanium (Cu-Ti) binary system, a metallic alloy with significant applications due to its high strength and good conductivity.[1] This document outlines the critical phases, transformations, and experimental methodologies used to characterize this important binary alloy system.

## Core Phase Diagram and Intermetallic Compounds

The copper-titanium binary system is characterized by a series of solid solutions, eutectic, and peritectic reactions, leading to the formation of several intermetallic compounds.[2][3] The equilibrium solid phases include solid solutions of copper in titanium ( $\alpha$ -Ti and  $\beta$ -Ti) and titanium in copper ( $\alpha$ -Cu), along with a number of intermetallic compounds.[4] The system features several key intermetallic compounds:  $\text{Ti}_2\text{Cu}$ ,  $\text{TiCu}$ ,  $\text{Ti}_3\text{Cu}_4$ ,  $\text{Ti}_2\text{Cu}_3$ ,  $\text{TiCu}_2$ , and  $\text{TiCu}_4$ . [3] The formation and stability of these compounds are critical to the properties of Cu-Ti alloys.

## Quantitative Data Summary

The following tables summarize the key quantitative data for the invariant reactions and phase compositions within the copper-titanium binary system.

Table 1: Invariant Reactions in the Cu-Ti System

Reaction Type	Temperature (°C)	Composition (at. % Cu)	Reaction
Eutectic	1003	31	$L \leftrightarrow \beta\text{-Ti} + \text{Ti}_2\text{Cu}$
Eutectic	960	43	$L \leftrightarrow \text{Ti}_2\text{Cu} + \text{TiCu}$
Eutectic	860	73	$L \leftrightarrow \text{TiCu}_2 + \text{TiCu}_4$
Peritectic	918	~62	$L + \text{TiCu} \leftrightarrow \text{Ti}_3\text{Cu}_4$
Peritectic	878	~69	$L + \text{Ti}_3\text{Cu}_4 \leftrightarrow \text{TiCu}_2$
Peritectic	870	~76	$L + \text{TiCu}_2 \leftrightarrow \text{TiCu}_4$
Eutectoid	790	7.1 (wt. %)	$\beta\text{-Ti} \leftrightarrow \alpha\text{-Ti} + \text{Ti}_2\text{Cu}$

Note: The exact temperatures and compositions can vary slightly between different studies.[\[2\]](#)  
[\[3\]](#)

Table 2: Crystal Structures of Intermetallic Compounds

Compound	Crystal System	Space Group
Ti <sub>2</sub> Cu	Tetragonal	I4/mmm
TiCu	Tetragonal	P4/nmm
Ti <sub>3</sub> Cu <sub>4</sub>	Orthorhombic	Immm
Ti <sub>2</sub> Cu <sub>3</sub>	Orthorhombic	Cmcm
TiCu <sub>2</sub>	Orthorhombic	Immm
TiCu <sub>4</sub>	Orthorhombic	Pnma

Source: Data compiled from multiple crystallographic studies.[\[3\]](#)[\[5\]](#)

## Experimental Protocols for Phase Diagram Determination

The determination of the Cu-Ti phase diagram relies on a combination of experimental techniques to identify phase boundaries and transformations.

## Sample Preparation

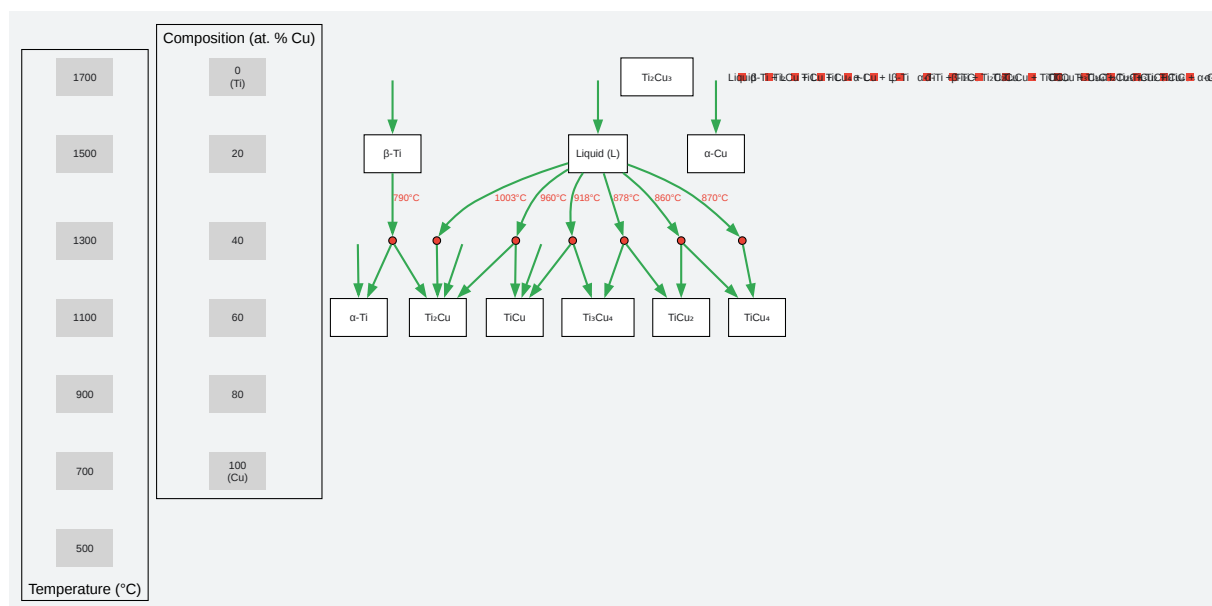
- **Alloy Preparation:** High-purity "Process A" sponge titanium and oxygen-free copper are typically used as starting materials.[6] For higher accuracy in the high-titanium region, iodide titanium and vacuum-melted, oxygen-free copper are employed.[6]
- **Arc Melting:** The constituent metals are weighed to the desired compositions and then arc-melted in a water-cooled copper crucible under a prepurified helium or argon atmosphere to prevent oxidation.[6]
- **Homogenization:** To ensure compositional uniformity, the resulting alloy buttons are often inverted and remelted several times.[5] Subsequent homogenization is carried out by annealing the alloys at elevated temperatures for extended periods (e.g., 200 hours at 850°C) under a protective atmosphere, followed by quenching in brine or water.[5]

## Analytical Techniques

- **Metallography:** This involves polishing and etching the homogenized and heat-treated samples to reveal their microstructure under an optical or scanning electron microscope.[6] [7] A common etchant for alloys with up to 60% Cu is an aqueous solution of hydrofluoric and nitric acids.[5]
- **X-ray Diffraction (XRD):** XRD is used to identify the crystal structures of the different phases present in the alloys at various compositions and temperatures.[7] This technique is crucial for determining the lattice parameters and space groups of the intermetallic compounds.[3]
- **Thermal Analysis:** Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC) are employed to detect the temperatures at which phase transformations, such as melting, eutectic, and peritectic reactions, occur.[6][8] These techniques measure the heat flow into or out of a sample as its temperature is changed at a constant rate.

## Visualizing the Copper-Titanium Phase Diagram

The following diagram, generated using the DOT language, provides a simplified representation of the key features of the Cu-Ti phase diagram, highlighting the main phases and reaction points.



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